

# Essential Safety and Operational Guide for Handling 9-Bromoanthracene

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## Compound of Interest

Compound Name: 9-Bromoanthracene

Cat. No.: B049045

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This guide provides critical safety, handling, and disposal information for **9-Bromoanthracene**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is crucial for ensuring laboratory safety and regulatory compliance.

## Hazard Identification and Personal Protective Equipment (PPE)

**9-Bromoanthracene** is a chemical that requires careful handling due to its potential hazards. It is classified as causing skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).<sup>[1][2]</sup> Some sources also indicate that it is suspected of causing genetic defects (H341).<sup>[3]</sup> Therefore, a comprehensive approach to personal protective equipment is mandatory.

### Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles or Face Shield	Must meet EN 166 (EU) or NIOSH (US) standards. Tightly fitting safety goggles are essential. A face shield is recommended when there is a risk of splashing.[1][4]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use.[4]
Body Protection	Laboratory Coat	A flame-resistant, impervious lab coat should be worn and kept fully buttoned.[1][4]
Respiratory Protection	Fume Hood or Respirator	All handling of 9-Bromoanthracene should occur in a certified chemical fume hood to prevent inhalation of dust or vapors.[4] If a fume hood is not available or if exposure limits are exceeded, a full-face respirator with an appropriate cartridge for organic vapors should be used.[1][2]

## Quantitative Data Summary

The following table summarizes key quantitative data for **9-Bromoanthracene**.

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>9</sub> Br[2][5][6][7]
Molecular Weight	257.13 g/mol [2][5]
Appearance	Yellow or greenish-yellow powder[5]
Melting Point	98-100 °C[8]
Solubility	Insoluble in water; soluble in most polar organic solvents.[9]
CAS Number	1564-64-3[5][6][7][8][10]

## Operational Plan: From Handling to Disposal

A systematic approach to the handling, storage, and disposal of **9-Bromoanthracene** is crucial to minimize exposure and ensure laboratory safety.

### Step 1: Preparation and Handling

- Pre-Handling Checks: Before beginning work, ensure that all required PPE is correctly worn. [4] Confirm that a safety shower and eyewash station are easily accessible.[4]
- Location: All manipulations of **9-Bromoanthracene**, including weighing and transferring, must be performed within a properly functioning chemical fume hood.[4]
- Dispensing: Use appropriate, non-sparking tools (e.g., spatulas) to handle the solid compound.[1] Take care to avoid the formation of dust and aerosols.[1]
- Contamination Prevention: Avoid all contact with skin, eyes, and clothing.[3]
- Hygiene: After handling, thoroughly wash hands and any exposed skin with soap and water. [3] Do not eat, drink, or smoke in the laboratory.

### Step 2: Storage

- Container: Store **9-Bromoanthracene** in a tightly closed, properly labeled container.[1][3]

- Conditions: The storage area should be a dry, cool, and well-ventilated place.<sup>[1]</sup> It should be stored locked up and away from incompatible materials such as strong oxidizing agents.<sup>[1]</sup><sup>[3]</sup><sup>[11]</sup>

## Step 3: Spill Management

In the event of a spill, follow these procedures:

- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent the further spread of the material.
- Cleanup: For small spills, carefully sweep or scoop up the solid material, avoiding dust generation, and place it into a designated, sealed container for disposal.<sup>[1]</sup><sup>[11]</sup> For larger spills, contact your institution's Environmental Health and Safety (EHS) department immediately.<sup>[11]</sup>
- Decontaminate: Clean the spill area with an appropriate solvent, followed by washing with soap and water. All cleanup materials must be disposed of as hazardous waste.<sup>[11]</sup>

## Step 4: Disposal

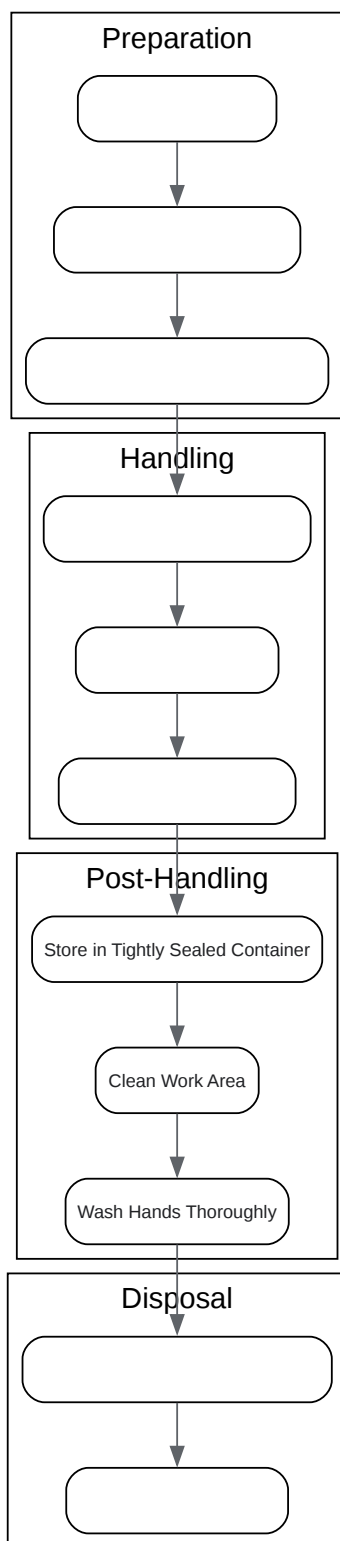
Proper disposal is essential to prevent environmental contamination.

- Waste Segregation: Do not mix **9-Bromoanthracene** waste with other waste streams. It must be collected in a dedicated and clearly labeled hazardous waste container.<sup>[11]</sup>
- Container Labeling: The waste container must be leak-proof and clearly labeled with "Hazardous Waste," the full chemical name "**9-Bromoanthracene**," and any associated hazard symbols.<sup>[11]</sup>
- Final Disposal: The ultimate disposal of **9-Bromoanthracene** must be handled by a licensed hazardous waste disposal company.<sup>[11]</sup> Contact your institution's EHS department to arrange for pickup and disposal in accordance with all local, state, and federal regulations.<sup>[3]</sup><sup>[11]</sup>

## Visual Workflow Guides

The following diagrams illustrate key procedural workflows for handling **9-Bromoanthracene**.

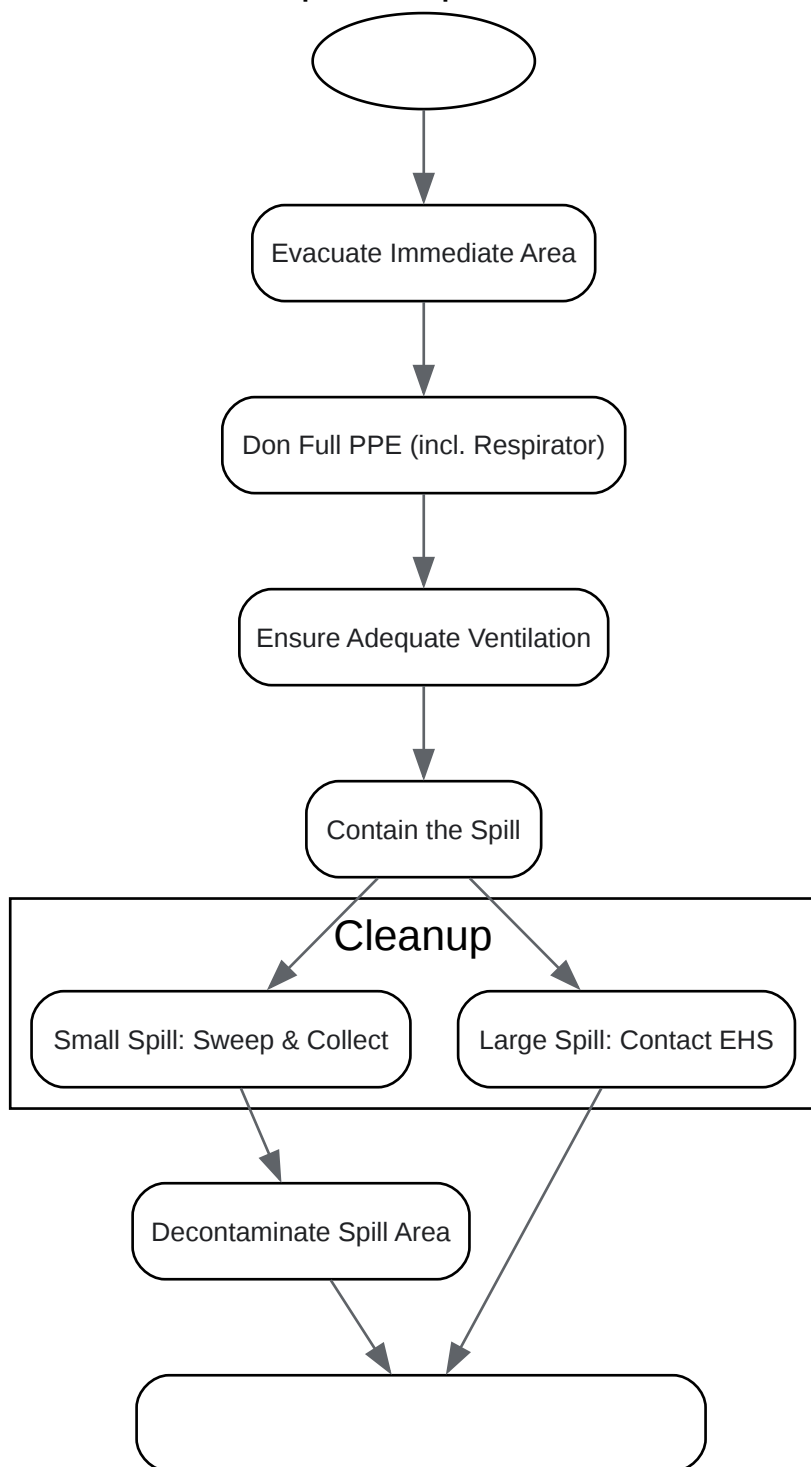
### Standard Operating Procedure for Handling 9-Bromoanthracene



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Caption: Workflow for the safe handling of **9-Bromoanthracene**.

### Chemical Spill Response Workflow



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Caption: Workflow for handling a **9-Bromoanthracene** spill.

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